

Understanding the In Vivo Bioavailability of NIBR-LTSi: A Technical Guide

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Compound of Interest

Compound Name: NIBR-LTSi

Cat. No.: B15603443

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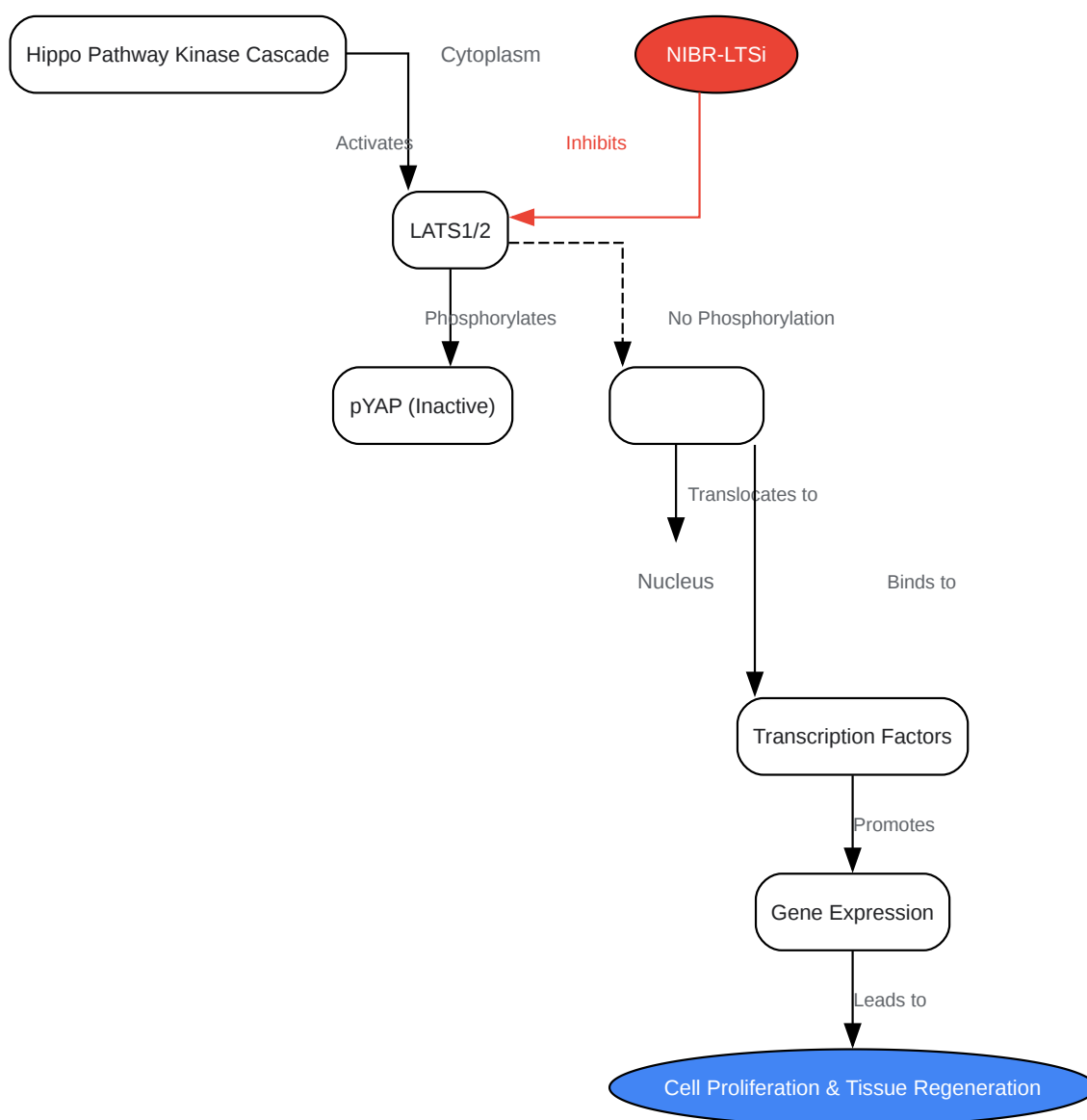
Introduction

NIBR-LTSi is a selective and orally active small-molecule inhibitor of Large Tumor Suppressor Kinase (LATS) 1 and 2.[1][2] By inhibiting LATS kinases, **NIBR-LTSi** activates the downstream effector Yes-associated protein (YAP), a key transcriptional co-activator in the Hippo signaling pathway.[1][2] This pathway is crucial in regulating organ size, cell proliferation, and tissue regeneration. The ability of **NIBR-LTSi** to agonize YAP signaling makes it a valuable tool for in vivo studies aimed at promoting tissue repair and regeneration, particularly in models of liver regeneration.[1][2] This technical guide provides a comprehensive overview of the available information on the bioavailability of **NIBR-LTSi** for in vivo research, based on publicly accessible data.

Core Concept: The Hippo-YAP Signaling Pathway and NIBR-LTSi's Mechanism of Action

The Hippo pathway is a critical signaling cascade that controls tissue growth by regulating cell proliferation and apoptosis. When the pathway is active, a kinase cascade leads to the

phosphorylation of YAP. Phosphorylated YAP is retained in the cytoplasm and targeted for degradation. **NIBR-LTSi** inhibits the LATS kinases, which are responsible for this phosphorylation. Consequently, unphosphorylated YAP can translocate to the nucleus, where it binds to transcription factors to promote the expression of genes that drive cell proliferation and inhibit apoptosis.



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Figure 1: Mechanism of action of **NIBR-LTSi** in the Hippo-YAP signaling pathway.

In Vivo Bioavailability and Pharmacokinetics of NIBR-LTSi

Publicly available research indicates that **NIBR-LTSi** possesses good oral bioavailability, making it suitable for in vivo studies.^{[1][2][3][4]} Studies in mouse models of partial hepatectomy have utilized oral administration of **NIBR-LTSi** at doses ranging from 30 to 100 mg/kg. While the specific quantitative pharmacokinetic parameters are detailed within the full-text scientific publications, the abstracts confirm its oral activity. The pharmacokinetic profile of **NIBR-LTSi** has been described as comparable to other recently developed LATS inhibitors.

For a comprehensive understanding, accessing the primary literature, particularly the 2024 publication by Namoto and colleagues in *Cell Stem Cell*, is essential. The following table summarizes the key pharmacokinetic parameters that are typically evaluated in such studies.

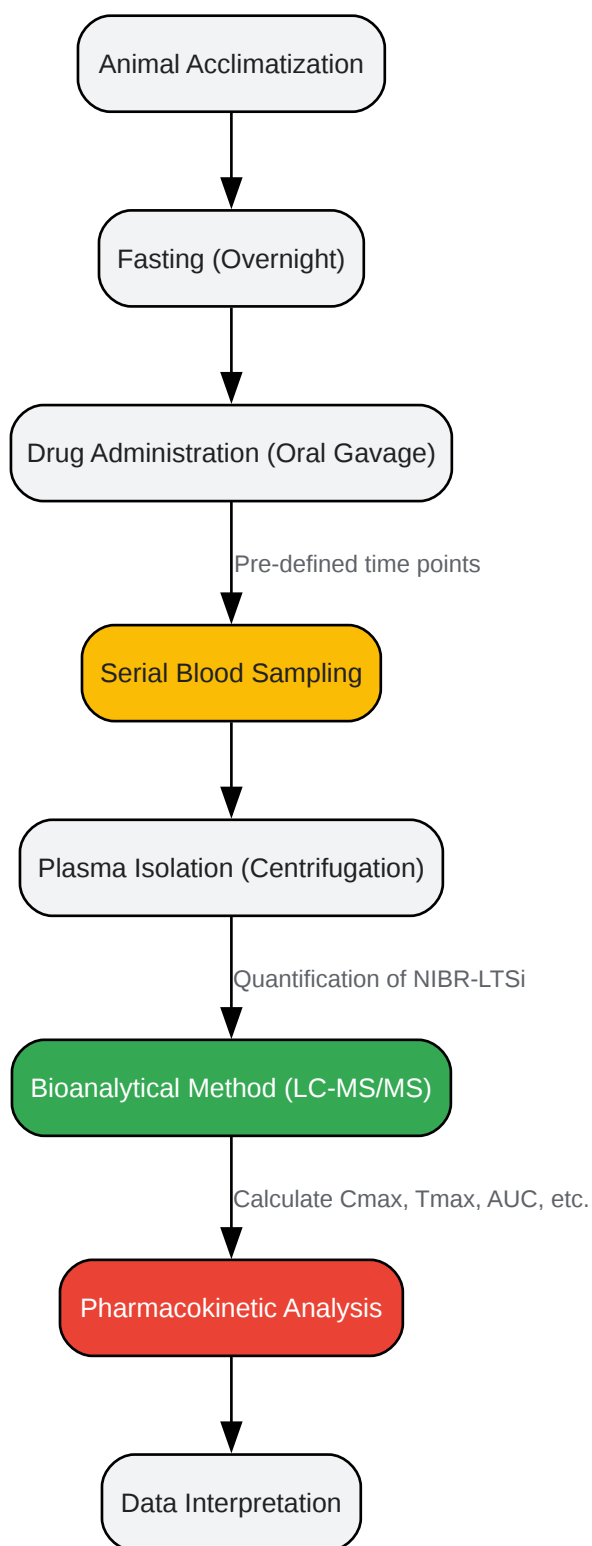
Table 1: Key Pharmacokinetic Parameters for **NIBR-LTSi** in In Vivo Studies

Parameter	Description	Reported Value (in mice)
C _{max}	Maximum (or peak) serum concentration that a drug achieves.	Data available in primary literature
T _{max}	Time at which the C _{max} is observed.	Data available in primary literature
AUC	Area under the curve; the total exposure to a drug over time.	Data available in primary literature
t _{1/2}	Half-life; the time required for the drug concentration to reduce by half.	Data available in primary literature
F%	Bioavailability; the fraction of an administered dose of unchanged drug that reaches the systemic circulation.	"Good" - specific value in primary literature

Note: The specific values for these parameters are contained within the full-text research articles and their supplementary materials.

Experimental Protocols for In Vivo Bioavailability Studies

The following is a generalized experimental workflow for assessing the oral bioavailability of a compound like **NIBR-LTSi** in a preclinical model, such as mice. The precise details of the protocol, including vehicle formulation, blood sampling time points, and analytical methods, would be specified in the materials and methods section of the primary research publication.



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